

Personal protective equipment for handling (S,R,S)-Ahpc-CO-C9-NH2

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Compound of Interest

Compound Name: (S,R,S)-Ahpc-CO-C9-NH2

Cat. No.: B15580049

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Essential Safety and Handling Guide for (S,R,S)-Ahpc-CO-C9-NH2

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling (S,R,S)-Ahpc-CO-C9-NH2, a von Hippel-Lindau (VHL) amino building block used in the synthesis of E3 ligase ligands for Proteolysis Targeting Chimeras (PROTACs).[1][2] Given that the specific toxicological properties of this compound have not been thoroughly investigated, adherence to best practices for handling potentially hazardous chemicals is paramount.

Personal Protective Equipment (PPE)

A comprehensive personal protective equipment strategy is essential to minimize exposure and ensure a safe laboratory environment. The following table summarizes the recommended PPE for handling (S,R,S)-Ahpc-CO-C9-NH2.



PPE Category	Item	Specifications and Use
Eye and Face Protection	Safety Goggles	Required to protect against splashes and chemical vapors. [3][4][5]
Face Shield	Recommended when there is a significant risk of splashing, such as during the initial reconstitution of the lyophilized powder.[3][4]	
Hand Protection	Chemical-Resistant Gloves	Nitrile gloves are the minimum requirement.[4][5] Consider double-gloving for added protection, especially when handling concentrated solutions.[3][4]
Body Protection	Laboratory Coat	A standard lab coat is necessary to protect skin and clothing from potential splashes.[3][4][5]
Respiratory Protection	Respirator/Dust Mask	Recommended when handling the lyophilized powder to prevent inhalation of fine particles.[3][4][5] Work should be conducted in a well-ventilated area.[5]

Operational Plan: Handling and Storage

Proper handling and storage protocols are critical for maintaining the integrity of **(S,R,S)-Ahpc-CO-C9-NH2** and ensuring the safety of laboratory personnel.

Receiving and Storage:



- Upon receipt, store the compound at -20°C in a tightly sealed container, protected from light.
- For long-term storage of solutions, -80°C is recommended.[6]
- Before opening, allow the container to equilibrate to room temperature in a desiccator to prevent condensation, which can degrade the compound.[3][4]

Handling Lyophilized Powder:

- Work in a designated area, such as a chemical fume hood, to minimize inhalation exposure.
- Weigh the powder quickly to reduce exposure to air and moisture.[4]
- Avoid creating dust during handling.[5][7]

Reconstitution and Solutions:

- For reconstitution, organic solvents such as DMSO, DMF, or acetonitrile may be necessary for initial dissolution, followed by dilution with an appropriate aqueous buffer.[3]
- If storing in solution, create single-use aliquots to avoid repeated freeze-thaw cycles and store at -20°C or -80°C.[4][5]

Disposal Plan

All waste materials that have come into contact with **(S,R,S)-Ahpc-CO-C9-NH2** should be treated as hazardous chemical waste.

Waste Segregation and Disposal Protocol:

- Unused Compound: Unused or expired lyophilized powder and concentrated stock solutions are to be disposed of as chemical waste.
- Contaminated Materials: All disposable materials, including pipette tips, gloves, and vials, that have been in contact with the compound should be collected in a designated and clearly labeled hazardous waste container.[3]





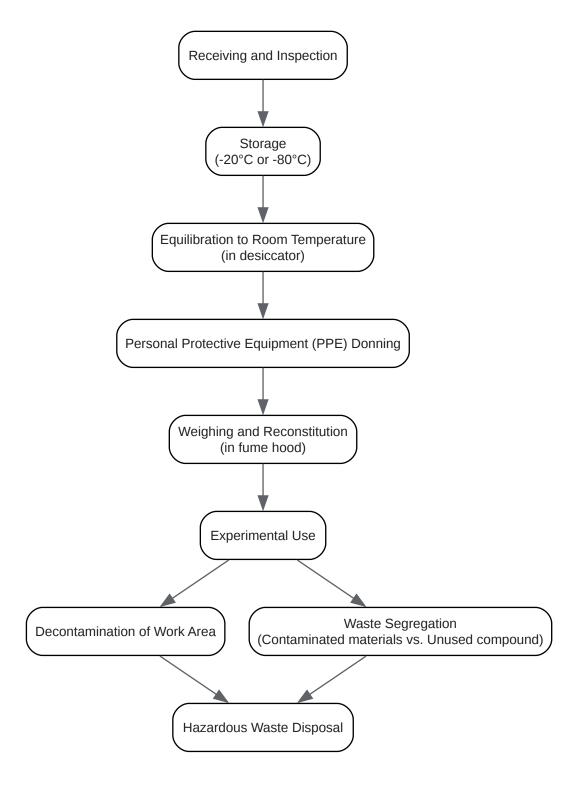


 Disposal: Waste should be handled and disposed of in accordance with all federal, state, and local environmental regulations.[7] One recommended method is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[7]

Experimental Workflow: Safe Handling and Use

The following diagram illustrates the standard workflow for safely handling **(S,R,S)-Ahpc-CO-C9-NH2** from receipt to disposal.





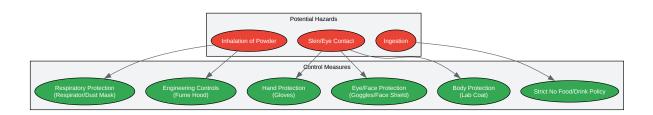
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Caption: Standard operational workflow for (S,R,S)-Ahpc-CO-C9-NH2.

Logical Relationship: Hazard Mitigation Strategy



This diagram outlines the logical relationship between identified hazards and the control measures implemented to ensure personnel safety.



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Caption: Hazard identification and corresponding control measures.

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